

Technical Support Center: Synthesis of 4-Methyl-3-sulfamoylbenzoic Acid

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Compound of Interest

Compound Name: 4-Methyl-3-sulfamoylbenzoic acid

Cat. No.: B1361579

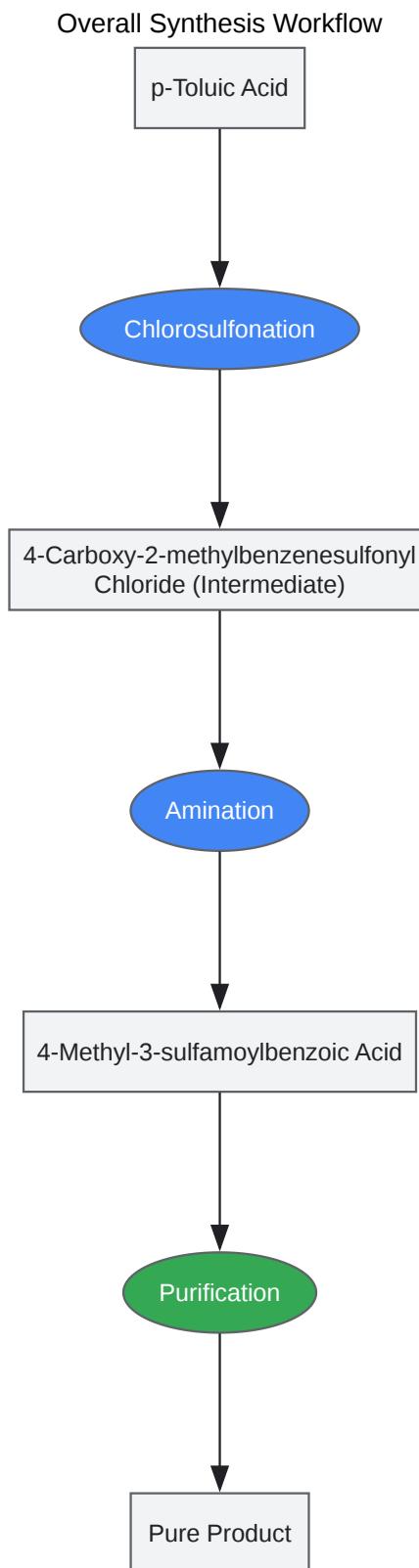
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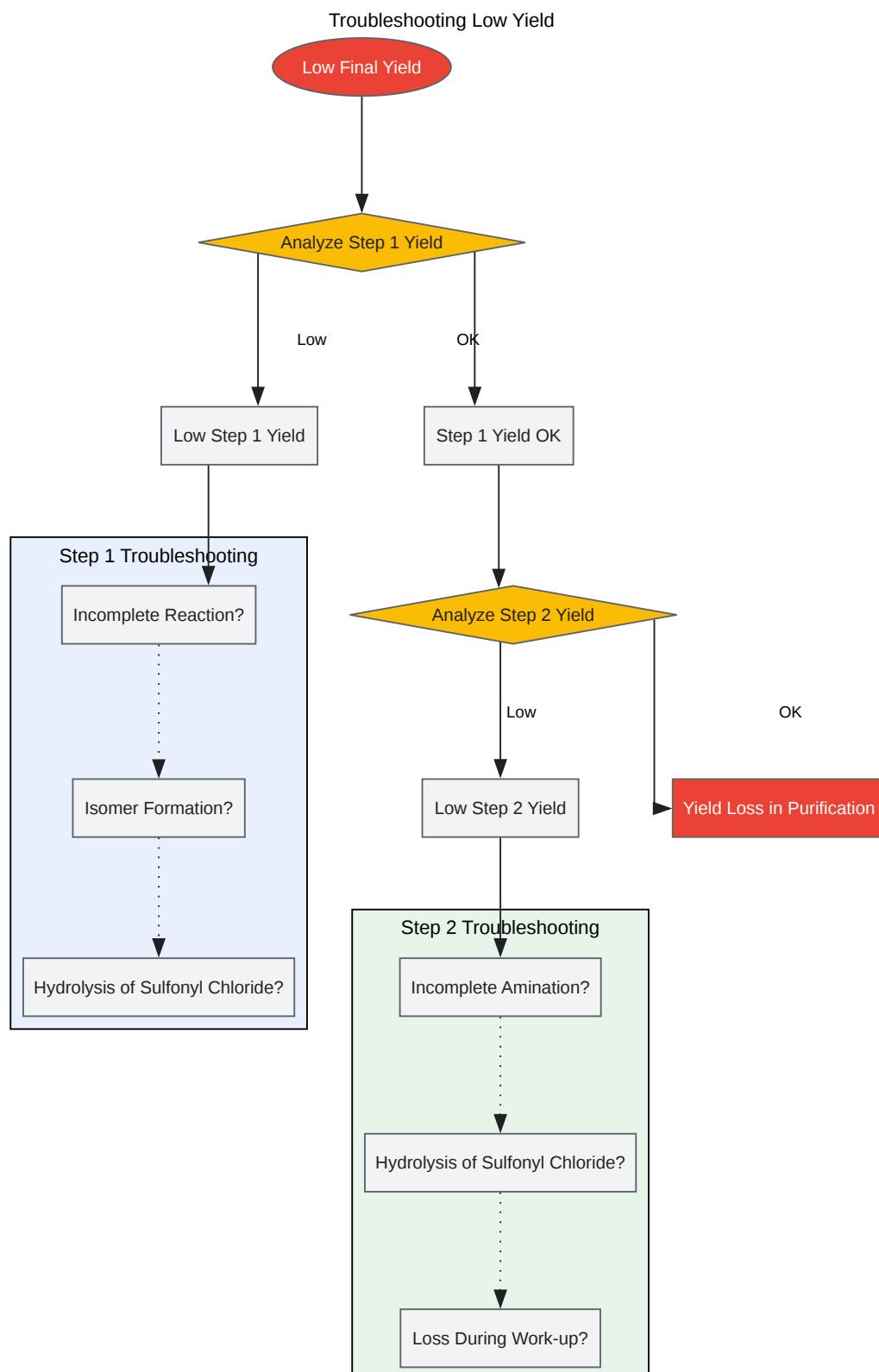
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the synthesis yield of **4-Methyl-3-sulfamoylbenzoic acid**.

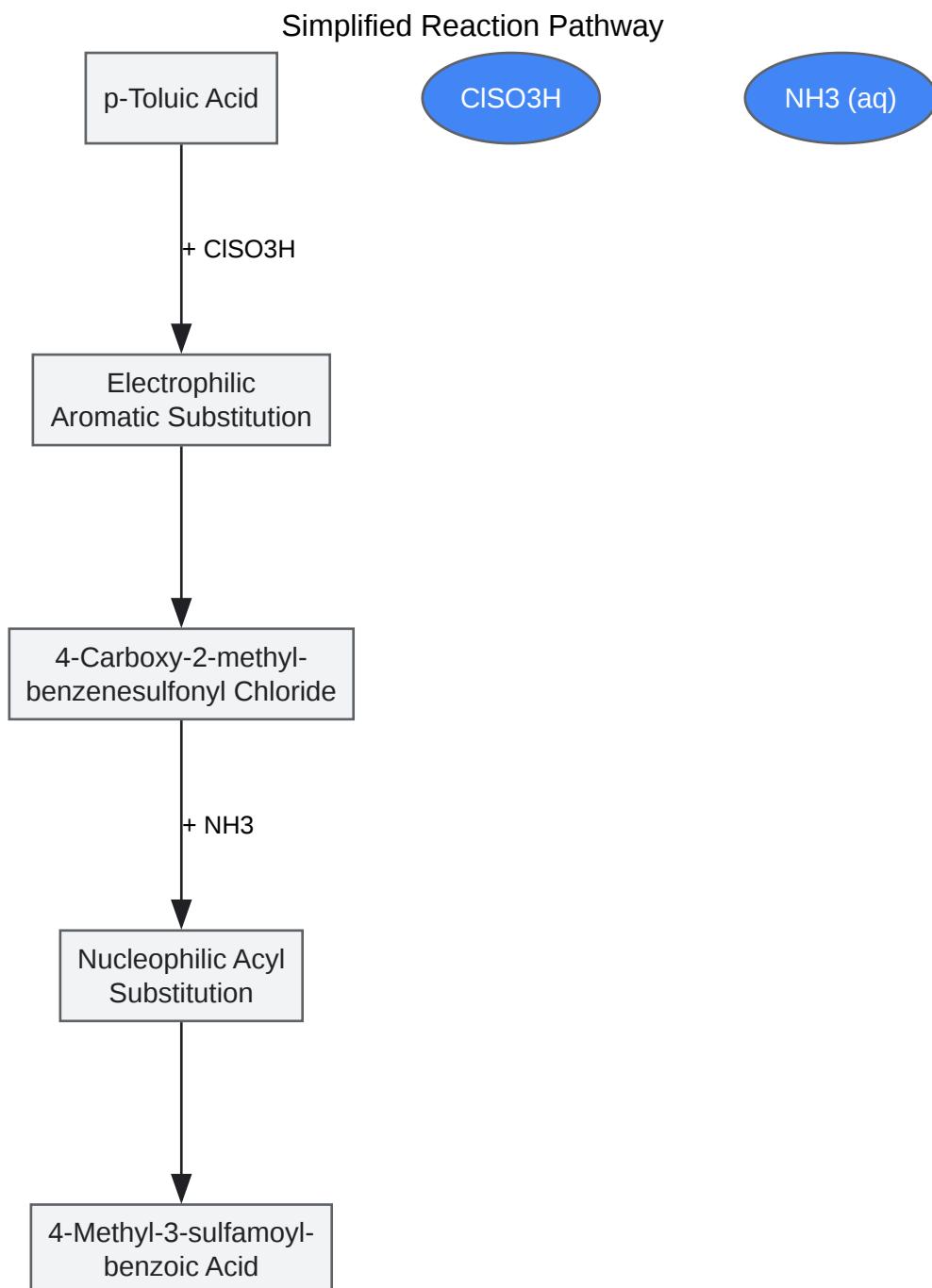
Synthesis Overview

The synthesis of **4-Methyl-3-sulfamoylbenzoic acid** is typically achieved in a two-step process starting from p-toluiic acid. The first step involves the chlorosulfonation of p-toluiic acid to yield the intermediate, 4-carboxy-2-methylbenzenesulfonyl chloride. This is followed by amination of the sulfonyl chloride to produce the final product. Careful control of reaction conditions is crucial for maximizing yield and purity.

Synthesis Workflow







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